

# An In-depth Technical Guide to Surface Tension Measurements of Span 60 Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sorbitan monooctadecanoate

Cat. No.: B10781299

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the principles and methodologies for measuring the surface tension of Span 60 (Sorbitan Monostearate) solutions. Span 60 is a non-ionic surfactant widely utilized in the pharmaceutical, cosmetic, and food industries as an emulsifying, stabilizing, and dispersing agent.<sup>[1][2]</sup> Understanding its effect on surface tension is critical for formulation development, stability analysis, and quality control.

## Quantitative Surface Tension Data

The following table summarizes the surface tension of Span 60 solutions at various concentrations. It is important to note that due to the low solubility of Span 60 in purely aqueous systems, the presented data was obtained from solutions containing 1.25% sodium alginate and 2% glycerol in water. This composition enhances the dispersibility of Span 60, allowing for more stable and reproducible measurements.

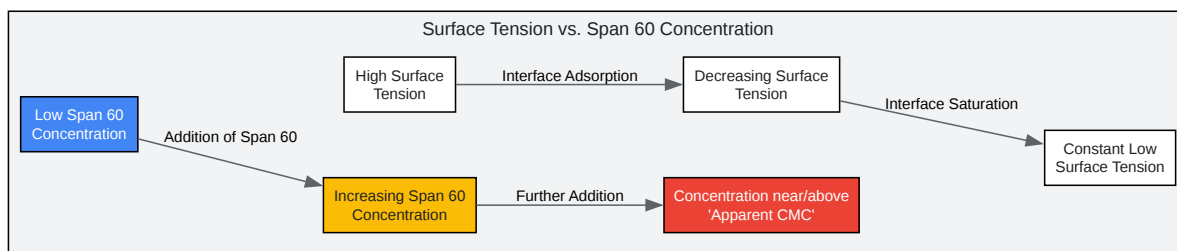
Concentration of Span 60 (% w/w)	Surface Tension (mN/m)
0.0	~52.5
0.1	~45.0
0.2	~42.5
0.3	~41.0
0.4	~40.0
0.5	~39.5

Data is estimated from the graphical representation in "Variation of the surface tension (mN/m) of the solution with the concentration (% w/w) of surfactants"[3]. The solution contains 1.25% sodium alginate and 2% glycerol.

## Understanding the Relationship between Span 60 Concentration and Surface Tension

The relationship between the concentration of a surfactant and the surface tension of the solution is a fundamental concept in surface science. Initially, as the surfactant is added to the solvent, the surfactant molecules adsorb at the liquid-air interface, leading to a significant decrease in surface tension. This continues until the interface becomes saturated with surfactant molecules. The concentration at which this saturation occurs and micelles begin to form in the bulk of the solution is known as the Critical Micelle Concentration (CMC).[4] Beyond the CMC, the surface tension remains relatively constant as additional surfactant molecules form micelles rather than further populating the interface.[4]

However, for surfactants with low water solubility, such as Span 60, determining a true CMC in an aqueous solution is challenging.[5] The limited solubility can lead to the formation of a separate surfactant phase before micellization occurs in the bulk aqueous phase.[5] Therefore, the plateau in surface tension observed in the provided data should be interpreted with caution and may not represent a true CMC in the classical sense.



[Click to download full resolution via product page](#)

Caption: Relationship between Span 60 concentration and surface tension.

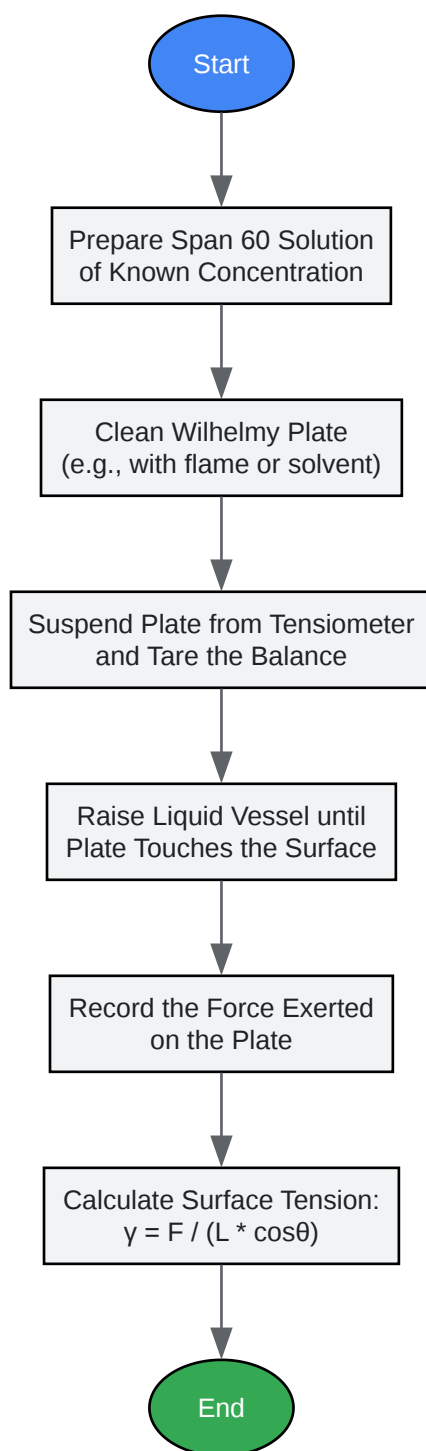
## Experimental Protocols for Surface Tension Measurement

The measurement of surface tension is a critical experimental procedure in the characterization of surfactants. Two of the most common and reliable methods are the Wilhelmy plate method and the du Noüy ring method.

### Wilhelmy Plate Method

The Wilhelmy plate method is a static or dynamic technique that measures the force exerted on a thin plate, typically made of platinum, as it is brought into contact with the liquid surface.

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Wilhelmy plate method.

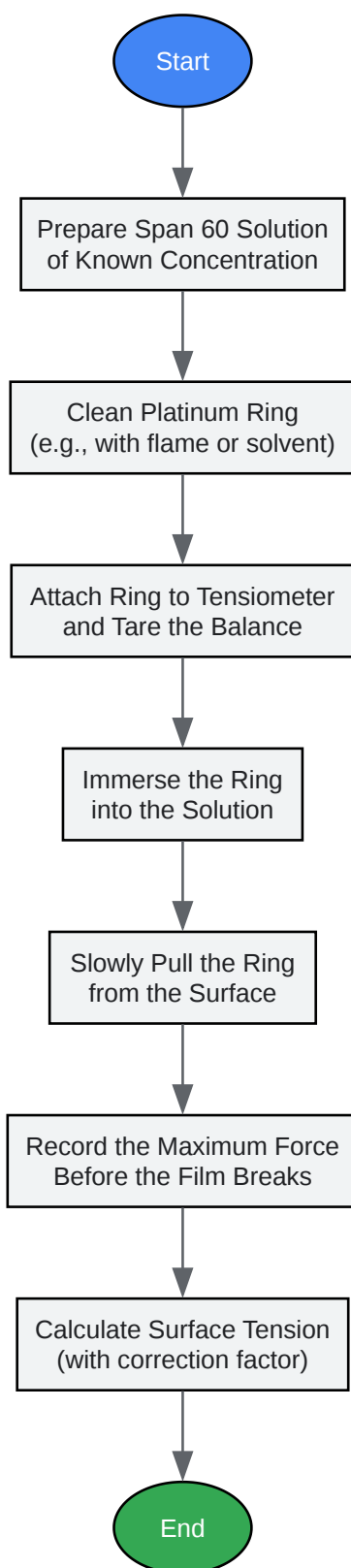
Detailed Methodology:

- **Solution Preparation:** Prepare a series of Span 60 solutions of known concentrations in the desired solvent system. For aqueous systems, due to the low solubility of Span 60, it is recommended to use a co-solvent or dispersing agent, such as the sodium alginate and glycerol mixture mentioned earlier, to ensure a homogeneous dispersion. Gentle heating and stirring may be required to dissolve the Span 60.
- **Instrument and Plate Preparation:**
  - Ensure the tensiometer is calibrated and level.
  - Thoroughly clean the Wilhelmy plate. A common procedure involves rinsing with a suitable solvent (e.g., ethanol or acetone) followed by flaming to a red glow to remove any organic contaminants.
  - Suspend the cleaned plate from the tensiometer's balance hook and tare the balance to zero.
- **Measurement Procedure:**
  - Place the vessel containing the Span 60 solution on the sample stage of the tensiometer directly below the suspended plate.
  - Slowly raise the sample stage until the liquid surface just touches the bottom edge of the plate. The liquid will wet the plate, and the balance will register a downward force.
  - Record the force reading from the tensiometer. For dynamic measurements, the force can be recorded as a function of time.
- **Calculation:** The surface tension ( $\gamma$ ) is calculated using the Wilhelmy equation:  $\gamma = F / (L * \cos\theta)$  Where:
  - F is the measured force.
  - L is the wetted perimeter of the plate ( $2 * (\text{width} + \text{thickness})$ ).
  - $\theta$  is the contact angle between the liquid and the plate. For a properly cleaned platinum plate and many aqueous solutions, the contact angle is assumed to be  $0^\circ$ , so  $\cos\theta = 1$ .

## Du Noüy Ring Method

The du Noüy ring method is another widely used technique that measures the force required to pull a platinum ring from the surface of a liquid.

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the du Noüy ring method.

#### Detailed Methodology:

- **Solution Preparation:** Prepare the Span 60 solutions as described for the Wilhelmy plate method.
- **Instrument and Ring Preparation:**
  - Ensure the tensiometer is calibrated and level.
  - Clean the platinum ring thoroughly using a similar procedure to the Wilhelmy plate (solvent rinse and flaming).
  - Attach the cleaned ring to the tensiometer's hook and tare the balance.
- **Measurement Procedure:**
  - Place the vessel with the Span 60 solution on the sample stage.
  - Immerse the ring completely into the solution.
  - Slowly and steadily lower the sample stage (or raise the ring) to pull the ring upwards through the liquid surface. A liquid lamella will be formed.
  - Continue to pull the ring until the liquid film breaks. The tensiometer will record the maximum force exerted just before the film ruptures.
- **Calculation:** The apparent surface tension is calculated from the maximum force. However, this value needs to be corrected for the volume of liquid lifted by the ring. Modern tensiometers often have built-in software that automatically applies a correction factor (e.g., Harkins-Jordan correction) to provide the accurate surface tension value.

## Conclusion

The measurement of surface tension is a fundamental aspect of characterizing Span 60 solutions and is essential for optimizing formulations in various scientific and industrial applications. This guide has provided a summary of quantitative data, a conceptual framework for understanding the relationship between concentration and surface tension, and detailed experimental protocols for two common measurement techniques. By following these



guidelines, researchers, scientists, and drug development professionals can obtain accurate and reproducible surface tension data for Span 60 solutions, leading to a better understanding of their interfacial properties and improved product development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. SPAN 60 - Ataman Kimya [atamanchemicals.com]
- 2. SORBITAN MONOSTEARATE (SPAN 60) - Ataman Kimya [atamanchemicals.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Surface Tension Measurements of Span 60 Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10781299#surface-tension-measurements-of-span-60-solutions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)